

Spectroscopic Data for 2,4'-Dinitrodiphenylmethane: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2,4'-Dinitrodiphenylmethane

CAS No.: 1817-75-0

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Introduction

2,4'-Dinitrodiphenylmethane is a nitroaromatic compound of significant interest in various fields of chemical research, including synthesis and materials science. A thorough understanding of its molecular structure is paramount for its application and further development. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) are indispensable tools for the elucidation of its chemical architecture. This technical guide provides a comprehensive overview of the spectroscopic data for **2,4'-dinitrodiphenylmethane**, intended for researchers, scientists, and professionals in drug development. The focus of this document is to not only present the data but also to offer insights into the interpretation and experimental considerations, thereby providing a practical resource for laboratory work.

The molecular structure of **2,4'-Dinitrodiphenylmethane**, with the chemical formula $C_{13}H_{10}N_2O_4$ and a molecular weight of approximately 258.23 g/mol, presents a unique spectroscopic fingerprint due to the asymmetric substitution on the two phenyl rings.^{[1][2]} This

guide will delve into the nuances of its ^1H NMR, ^{13}C NMR, IR, and MS spectra to provide a holistic understanding of its characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for determining the carbon-hydrogen framework of a molecule. For **2,4'-dinitrodiphenylmethane**, both ^1H and ^{13}C NMR are crucial for assigning the positions of the nitro groups and confirming the overall structure.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **2,4'-dinitrodiphenylmethane** is expected to show distinct signals for the aromatic protons and the methylene bridge protons. The electron-withdrawing nature of the nitro groups significantly influences the chemical shifts of the aromatic protons, causing them to appear at lower fields (higher ppm values).

Predicted ^1H NMR Data (500 MHz, CDCl_3):

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-3', H-5'	8.15	d	8.5
H-2', H-6'	7.40	d	8.5
H-3	8.10	d	2.5
H-5	7.60	dd	8.5, 2.5
H-6	7.35	d	8.5
-CH ₂ -	4.10	s	-

Note: This is a predicted spectrum. Actual experimental values may vary.

Interpretation:

- The two protons on the 4'-nitrophenyl ring (H-3' and H-5') are expected to be the most downfield due to the strong deshielding effect of the nitro group. They would appear as a doublet.

- The protons H-2' and H-6' on the same ring would also be a doublet, upfield from H-3' and H-5'.
- The protons on the 2,4-dinitrophenyl ring will show a more complex pattern. H-3, being ortho to a nitro group, is expected to be a doublet with a small coupling constant.
- H-5 will be a doublet of doublets due to coupling with both H-3 and H-6.
- H-6 will appear as a doublet.
- The methylene bridge protons (-CH₂-) are expected to be a singlet as they have no adjacent protons to couple with.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule. The carbons attached to the nitro groups will be significantly deshielded.

Predicted ¹³C NMR Data (125 MHz, CDCl₃):

Carbon	Predicted Chemical Shift (δ, ppm)
C-4'	147.0
C-2, C-4	146.5, 148.0
C-1'	145.5
C-1	138.0
C-2', C-6'	130.0
C-3', C-5'	124.0
C-6	127.5
C-5	121.0
C-3	119.0
-CH ₂ -	36.0

Note: This is a predicted spectrum. Actual experimental values may vary. Some sources indicate the availability of a ^{13}C NMR spectrum for a "Dinitro-diphenyl-methane" on SpectraBase, which may correspond to the 2,4'- isomer.[3][4]

Interpretation:

- The carbons bearing the nitro groups (C-2, C-4, and C-4') are expected to have the highest chemical shifts.
- The quaternary carbons (C-1 and C-1') will also be downfield.
- The remaining aromatic carbons will appear in the typical aromatic region (110-140 ppm).
- The methylene carbon (-CH₂-) will be the most upfield signal.

Molecular Structure with Atom Numbering for NMR Assignments:

Caption: Molecular structure of **2,4'-Dinitrodiphenylmethane** with atom numbering.

Experimental Protocol for NMR Spectroscopy:

- Sample Preparation: Dissolve approximately 5-10 mg of **2,4'-dinitrodiphenylmethane** in 0.5-0.7 mL of deuterated chloroform (CDCl₃) or another suitable deuterated solvent.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion.
- ^1H NMR Acquisition: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Typical parameters include a 30° pulse angle and a relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of ^{13}C .

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **2,4'-dinitrodiphenylmethane** will be dominated by the characteristic absorptions of the nitro groups and the aromatic rings. Experimental data for the dinitro isomers of diphenylmethane have been reported, providing a basis for interpretation.^[1]

Characteristic IR Absorption Bands:

Functional Group	Wavenumber (cm ⁻¹)	Intensity
Aromatic C-H stretch	3100-3000	Medium
Aliphatic C-H stretch (-CH ₂ -)	2950-2850	Weak
Asymmetric NO ₂ stretch	1550-1515	Strong
Symmetric NO ₂ stretch	1355-1335	Strong
Aromatic C=C stretch	1600-1450	Medium
C-N stretch	860-830	Medium

Interpretation:

- The most prominent peaks in the IR spectrum will be the strong absorptions corresponding to the asymmetric and symmetric stretching vibrations of the two nitro groups. The exact positions of these bands can be influenced by the substitution pattern on the aromatic rings.
- The aromatic C-H stretching vibrations will be observed above 3000 cm⁻¹.
- The weaker aliphatic C-H stretching from the methylene bridge will be seen just below 3000 cm⁻¹.
- The characteristic C=C stretching vibrations of the aromatic rings will appear in the 1600-1450 cm⁻¹ region.
- A C-N stretching vibration is also expected in the fingerprint region.

Experimental Protocol for IR Spectroscopy:

- **Sample Preparation:** The sample can be prepared as a KBr pellet by grinding a small amount of the compound with dry potassium bromide and pressing it into a thin disk. Alternatively, a solution in a suitable solvent (e.g., chloroform) can be analyzed in an IR-transparent cell. For GC-FT-IR analysis, the compound is introduced into the gas chromatograph.
- **Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer is typically used.
- **Data Acquisition:** The spectrum is recorded over the mid-infrared range (typically 4000-400 cm^{-1}). A background spectrum of the KBr pellet or solvent is recorded and subtracted from the sample spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. The electron ionization (EI) mass spectrum of **2,4'-dinitrodiphenylmethane** is expected to show a molecular ion peak and several characteristic fragment ions. The fragmentation pattern can help to confirm the connectivity of the molecule. Data from GC-MS studies on dinitrodiphenylmethane isomers are available in the literature.^[1]

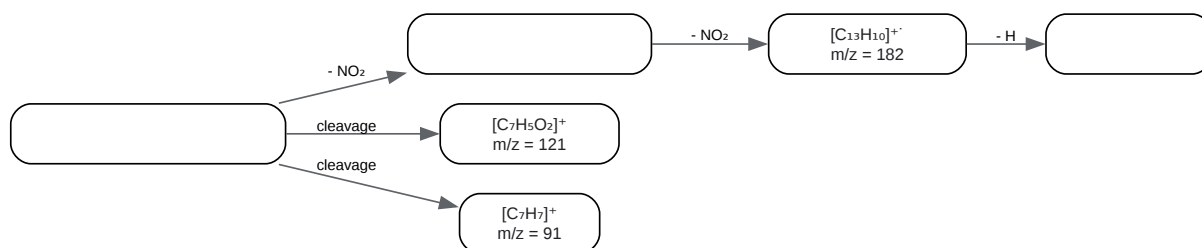
Expected Mass Spectrometric Data (EI):

m/z	Proposed Fragment
258	$[\text{M}]^+$ (Molecular Ion)
212	$[\text{M} - \text{NO}_2]^+$
182	$[\text{M} - 2\text{NO}_2]^+$
165	$[\text{C}_{13}\text{H}_9]^+$ (Fluorenyl cation)
152	$[\text{C}_{12}\text{H}_8]^+$
121	$[\text{C}_7\text{H}_5\text{O}_2]^+$ (Nitrobenzoyl cation)
91	$[\text{C}_7\text{H}_7]^+$ (Tropylium ion)

Interpretation:

- The molecular ion peak $[M]^+$ should be observed at m/z 258, corresponding to the molecular weight of the compound.
- Loss of one and two nitro groups ($-\text{NO}_2$, 46 Da) would lead to fragment ions at m/z 212 and 182, respectively.
- A significant peak at m/z 165 is likely due to the formation of the stable fluorenyl cation through rearrangement.
- Cleavage of the C-C bond of the methylene bridge can lead to the formation of a nitrobenzoyl cation (m/z 121) and a tropylium ion (m/z 91).

Proposed Fragmentation Pathway:



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Caption: Proposed mass spectral fragmentation pathway for **2,4'-Dinitrodiphenylmethane**.

Experimental Protocol for Mass Spectrometry:

- Sample Introduction: The sample is typically introduced into the mass spectrometer via a gas chromatograph (GC-MS) for separation from any impurities, or via a direct insertion probe.
- Ionization: Electron ionization (EI) at 70 eV is a standard method for generating fragments.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).

- Detection: The abundance of each ion is measured by a detector, and a mass spectrum is generated.

Conclusion

The spectroscopic characterization of **2,4'-dinitrodiphenylmethane** provides a detailed picture of its molecular structure. The combination of NMR, IR, and MS data allows for unambiguous identification and confirmation of the compound. While experimental data for all techniques may not be readily available in public databases, the predicted spectra and data from related isomers offer a solid foundation for its analysis. The methodologies and interpretations presented in this guide are intended to serve as a valuable resource for scientists engaged in the synthesis and analysis of this and related compounds, ensuring scientific rigor and integrity in their work.

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